

Physical and chemical properties of ethyllithium

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Ethyllithium: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyllithium (C_2H_5Li) is a fundamental organolithium reagent that plays a critical role in modern organic synthesis. Its potent nucleophilicity and basicity make it an invaluable tool for the formation of carbon-carbon bonds, deprotonation reactions, and the synthesis of a wide array of other organometallic compounds. This technical guide provides an in-depth overview of the physical and chemical properties of **ethyllithium**, detailed experimental protocols, and safety and handling information to support its effective and safe use in a laboratory setting.

Physical Properties

Ethyllithium is a colorless to yellowish solid or solution with a high degree of reactivity.^{[1][2]} It is commercially available as solutions in various organic solvents.^{[3][4][5]} Key physical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₂ H ₅ Li	[6]
Molecular Weight	36.00 g/mol	[6]
Appearance	Colorless flaky crystals or colorless to yellowish solution	[1][2]
Melting Point	95 °C (sublimes under N ₂)	[6]
Density	0.862 g/mL (at 25 °C)	[6]
Solubility	Soluble in pentane, hexane, heptane, benzene, and tetrahydrofuran (THF)	[3][7][8]
Flash Point	-17 °F (-27 °C)	[8]

Quantitative Solubility Data:

While **ethyl lithium** is known to be soluble in a range of hydrocarbon and ethereal solvents, precise quantitative solubility data is not readily available in the literature. However, a patent for **ethyl lithium** in dibutyl ether mentions stable, non-pyrophoric solutions with concentrations of 7 to 8% by weight.[9] Another source indicates solubilities of 2% in hexane, 4% in toluene, and 5% in benzene.[9] For comparison, the solubility of other alkyl lithiums, such as n-butyllithium, can be very high in hydrocarbons, with commercial solutions available in concentrations up to 90 wt %.[10]

Chemical Properties and Reactivity

Ethyl lithium's utility in organic synthesis stems from the highly polar carbon-lithium bond, which imparts significant carbanionic character to the ethyl group. This makes it a powerful nucleophile and a strong base.

Aggregation State:

In both the solid state and in solution, **ethyl lithium** exists as aggregates, most commonly as tetramers ([C₂H₅Li]₄) and hexamers ([C₂H₅Li]₆).[11] The degree of aggregation is influenced by

the solvent, concentration, and the presence of other coordinating species.^[11] In hydrocarbon solvents, the hexamer is often the predominant form, while in coordinating solvents like THF, lower aggregation states may be favored.^{[2][11]} X-ray diffraction studies have confirmed the tetrameric structure of **ethylolithium** in the crystalline state.^{[1][11]}

Reactivity:

- **Reaction with Water:** **Ethylolithium** reacts violently with water and other protic solvents to produce ethane gas and lithium hydroxide.^[6] This reaction is highly exothermic and represents a significant safety hazard.
- **Thermal Decomposition:** When heated, **ethylolithium** decomposes to form ethylene and lithium hydride, with smaller amounts of butane and butene also being produced.^{[7][8]} One study noted that at 120 °C in ligroin, **ethylolithium** decomposes to precipitate lithium hydride.^[12]
- **Nucleophilic Addition:** As a strong nucleophile, **ethylolithium** readily adds to carbonyl compounds (aldehydes, ketones, esters) to form new carbon-carbon bonds, yielding alcohols upon workup.^[6]
- **Deprotonation (Metalation):** Due to its strong basicity, **ethylolithium** can deprotonate a wide range of C-H, N-H, and O-H acids to generate new organolithium species.^[6]
- **Synthesis of Organometallic Compounds:** **Ethylolithium** is a common starting material for the synthesis of other organometallic compounds through transmetalation reactions.

Solution Stability:

The stability of **ethylolithium** solutions is highly dependent on the solvent and storage temperature. In ethereal solvents, **ethylolithium** can undergo cleavage of the ether. The half-life of **ethylolithium** in diethyl ether is reported to be 54 hours at 25 °C and 17 hours at 35 °C.^[9] In tetrahydrofuran (THF), decomposition is observed even at -20 °C.^[9] Solutions in hydrocarbon solvents are generally more stable but are still susceptible to thermal decomposition over time.^[10]

Spectroscopic Properties

Spectroscopic techniques are crucial for the characterization and analysis of **ethyl**lithium.

NMR Spectroscopy:

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for studying the structure and dynamics of organolithium aggregates in solution.[\[11\]](#)[\[13\]](#)

Nucleus	Chemical Shift (δ) / ppm	Multiplicity	Coupling Constant (J) / Hz	Notes
^7Li	~0.0	Singlet	-	Referenced to LiCl. The sharp singlet is indicative of rapid exchange between different lithium environments in the aggregate. ^[6]
^1H	Data not readily available	-	-	For the ethyl group, one would expect a quartet for the methylene (-CH ₂ -) protons and a triplet for the methyl (-CH ₃) protons. The chemical shifts would be significantly upfield due to the carbanionic nature of the ethyl group.
^{13}C	Data not readily available	-	-	The carbon atoms directly bonded to lithium would be expected to show significant upfield shifts.

Infrared (IR) Spectroscopy:

Infrared spectroscopy can be used to identify the presence of the C-Li bond.

Wavenumber (cm ⁻¹)	Assignment	Reference
~500	C-Li stretch	[6]

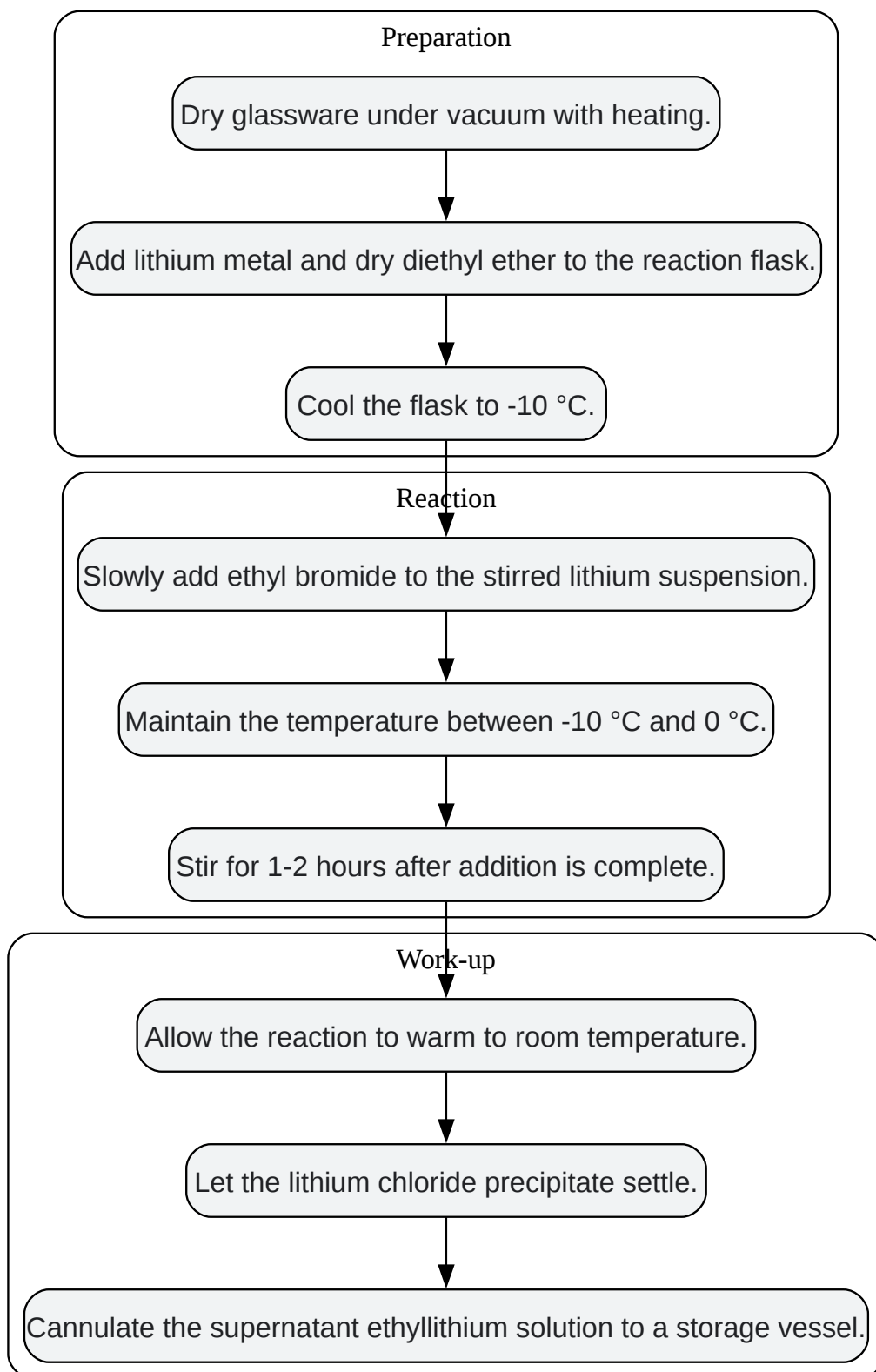
Note: A detailed, assigned FTIR spectrum for **ethyl lithium** is not readily available in the searched literature.

Experimental Protocols

Caution: **Ethyl lithium** is a pyrophoric and highly reactive compound. All manipulations must be carried out under a dry, inert atmosphere (e.g., argon or nitrogen) using appropriate personal protective equipment (PPE), including flame-resistant lab coats, safety glasses, and chemical-resistant gloves.

A. Synthesis of **Ethyl lithium**

This protocol describes the synthesis of **ethyl lithium** from ethyl bromide and lithium metal in diethyl ether.



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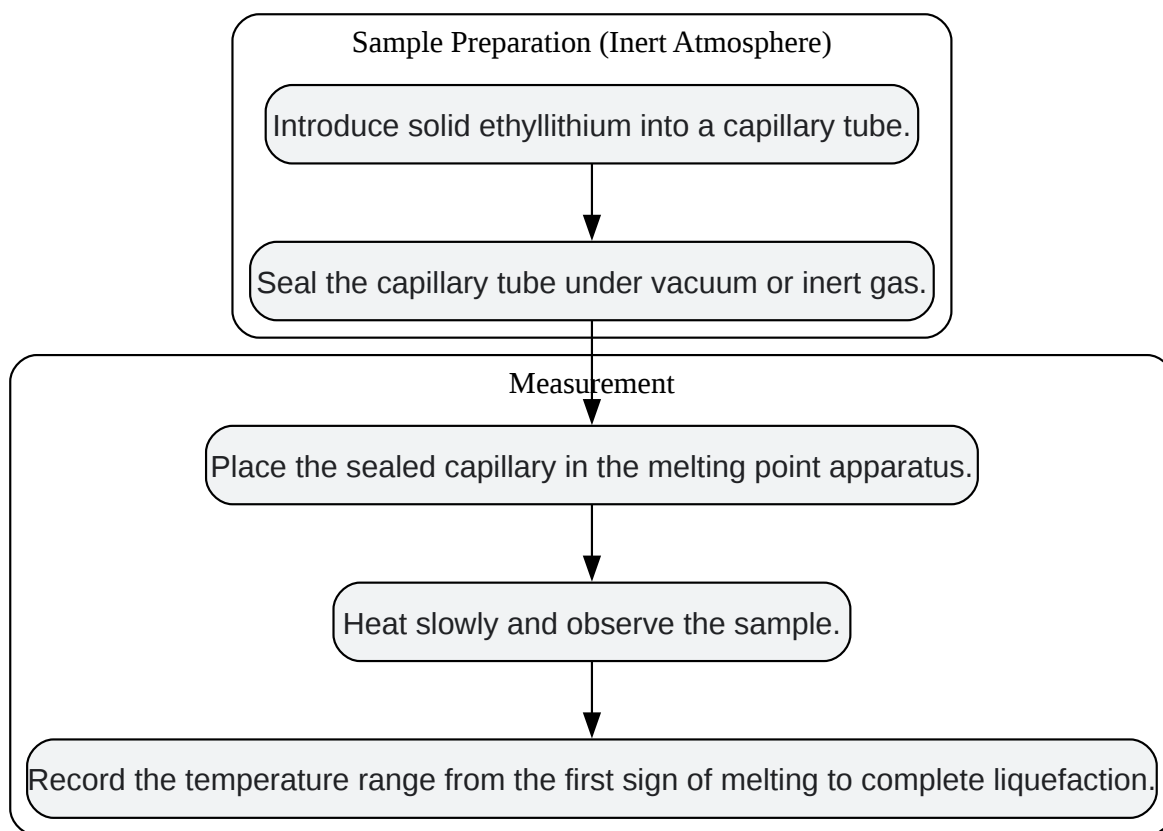
Synthesis of **Ethyllithium** Workflow

Methodology:

- **Preparation:** Assemble a three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, a condenser, and an inert gas inlet. Dry all glassware thoroughly in an oven and assemble while hot under a stream of inert gas.
- **Charging the Reactor:** To the reaction flask, add finely cut lithium metal (containing ~1% sodium as an initiator) and anhydrous diethyl ether.
- **Initiation:** Cool the stirred suspension to -10 °C. Add a small portion of ethyl bromide from the dropping funnel. The reaction is initiated when the solution becomes cloudy and a gentle reflux is observed.
- **Addition:** Once the reaction has initiated, add the remaining ethyl bromide dropwise at a rate that maintains a gentle reflux and the internal temperature between -10 °C and 0 °C.
- **Completion:** After the addition is complete, continue stirring the mixture at 0 °C for 1-2 hours.
- **Isolation:** Allow the mixture to warm to room temperature and let the precipitated lithium chloride settle. The supernatant solution of **ethyl lithium** in diethyl ether can be carefully transferred via cannula to a dry, inert-atmosphere storage vessel.
- **Titration:** Determine the exact concentration of the **ethyl lithium** solution using a standard titration method, such as the Gilman double titration.

B. Determination of Melting Point

The melting point of solid **ethyl lithium** can be determined using a standard melting point apparatus, with the crucial modification that the sample must be prepared and sealed under an inert atmosphere.



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Melting Point Determination Workflow

Methodology:

- Sample Preparation: Inside a glovebox or under a continuous flow of inert gas, introduce a small amount of solid **ethyllithium** into a glass capillary tube.
- Sealing: Seal the open end of the capillary tube using a flame, ensuring the sample is not heated.
- Measurement: Place the sealed capillary tube into a melting point apparatus.

- **Heating and Observation:** Heat the sample slowly (1-2 °C per minute) and carefully observe the material.
- **Recording:** Record the temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted. This range is the melting point.

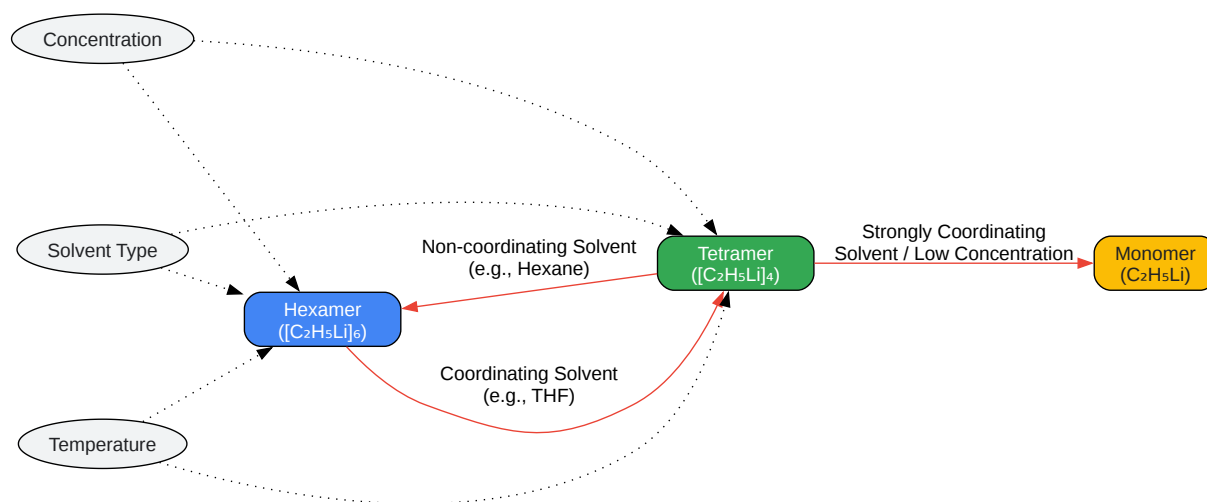
Safety and Handling

Ethyllithium is a pyrophoric material, meaning it can ignite spontaneously upon contact with air.[8] It also reacts violently with water.[6] Therefore, strict adherence to safety protocols is essential.

- **Inert Atmosphere:** Always handle **ethyllithium** and its solutions under a dry, inert atmosphere (argon or nitrogen). Use of a glovebox or Schlenk line techniques is mandatory.
- **Personal Protective Equipment (PPE):** Wear a flame-resistant lab coat, chemical splash goggles, a face shield, and chemical-resistant gloves (a double-gloving system with nitrile and neoprene gloves is recommended).
- **Fire Safety:** Have a Class D fire extinguisher (for combustible metals) readily available. Do NOT use water, carbon dioxide, or carbon tetrachloride fire extinguishers.
- **Spill Management:** In case of a small spill, cover the area with an inert absorbent material such as sand or powdered limestone. For larger spills, evacuate the area and contact emergency personnel.
- **Storage:** Store **ethyllithium** solutions in a cool, dry, and well-ventilated area, away from sources of ignition and moisture. Commercial solutions are often stored at 2-8 °C.[4]

Logical Relationships of Ethyllithium Aggregation

The aggregation state of **ethyllithium** is a dynamic equilibrium that is influenced by the surrounding medium. This can be represented as a logical relationship.



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Aggregation Equilibria of **Ethyllithium**

This diagram illustrates that in non-coordinating solvents like hexane, the hexameric form of **ethyllithium** is favored. The addition of coordinating solvents such as THF shifts the equilibrium towards the tetrameric and potentially monomeric forms. Concentration and temperature also play a role in determining the predominant aggregation state.

Conclusion

Ethyllithium is a highly versatile and powerful reagent in the arsenal of the synthetic chemist. A thorough understanding of its physical and chemical properties, coupled with strict adherence to safe handling procedures, is paramount for its successful application in research and development. This guide provides a foundational understanding of **ethyllithium**, serving as a valuable resource for scientists and professionals in the field.

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